

# The Physicochemical Properties of 1-Propanol: A Technical Guide for Research Applications

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## Compound of Interest

Compound Name: *Propanol*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **1-propanol**, tailored for its application in research, particularly within the pharmaceutical and drug development sectors. This document presents quantitative data in structured tables, details experimental protocols for key property determination, and includes visualizations of relevant mechanisms and workflows to support laboratory applications.

## Core Physicochemical Data of 1-Propanol

**1-Propanol** (n-propanol) is a primary alcohol that sees extensive use as a solvent in the pharmaceutical industry, primarily for resins and cellulose esters, and occasionally as a disinfectant.<sup>[1]</sup> A clear, colorless liquid with a characteristic mild, alcohol-like odor, its properties make it a versatile tool in various research and development applications.<sup>[2][3]</sup>

## General and Physical Properties

The fundamental physical and identification properties of **1-propanol** are summarized below.

Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O	[1]
Molar Mass	60.096 g·mol <sup>-1</sup>	[1]
Appearance	Colorless liquid	[1]
Odor	Mild, alcohol-like	[1][2]
Density	0.803 g/mL	[1]
Melting Point	-126 °C (-195 °F; 147 K)	[1]
Boiling Point	97 to 98 °C (206 to 208 °F; 370 to 371 K)	[1][4]
Solubility in water	Miscible	[1][3]

## Thermodynamic and Safety Properties

Key thermodynamic and safety data are crucial for handling and utilizing 1-**propanol** in experimental settings.

Property	Value	References
Flash Point	15 °C (59 °F) c.c.	[5][6]
Autoignition Temperature	371 °C (700 °F; 644 K)	[1][5]
Explosive Limits	2.1–13.7%	[5][7]
Vapor Pressure	1.99 kPa (at 20 °C)	[1][3]
Vapor Density	2.1 (vs air)	[2][8]

## Optical and Electrochemical Properties

These properties are essential for analytical applications and understanding the solvent behavior of 1-**propanol**.

Property	Value	References
Refractive Index (n <sub>D</sub> )	1.387	[1]
Viscosity	1.959 mPa·s (at 25 °C)	[1]
Dielectric Constant	20.1	[9][10]
Acidity (pKa)	16	[1]
log P (Octanol/Water)	0.329	[1][3]

## Experimental Protocols for Property Determination

Detailed methodologies for determining key physicochemical properties of 1-**propanol** are provided below. These protocols are fundamental for verifying substance purity and for use in computational modeling and process design.

### Density Determination using a Pycnometer

Objective: To accurately determine the density of a 1-**propanol** sample.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Thermometer
- Pasteur pipette

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and ensure it is completely dry.

- **Tare Weight:** Accurately weigh the empty, dry pycnometer with its stopper on the analytical balance. Record this mass as  $m_1$ .
- **Sample Filling:** Fill the pycnometer with the **1-propanol** sample, taking care to avoid air bubbles. Insert the stopper, allowing excess liquid to emerge from the capillary.
- **Temperature Equilibration:** Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until the liquid reaches thermal equilibrium.
- **Final Volume Adjustment:** Remove the pycnometer from the bath and carefully dry the exterior. Ensure the liquid level is exactly at the top of the capillary.
- **Final Weighing:** Weigh the filled pycnometer and record the mass as  $m_2$ .
- **Calculation:** The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$  where  $V$  is the calibrated volume of the pycnometer.

## Boiling Point Determination by Capillary Method

Objective: To determine the boiling point of a **1-propanol** sample.

Apparatus:

- Thiele tube or oil bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner or hot plate)
- Rubber band or wire for attachment

Procedure:

- **Sample Preparation:** Add a small amount (2-3 mL) of **1-propanol** to the small test tube.

- **Capillary Insertion:** Place the capillary tube (sealed end up) into the test tube containing the **1-propanol**.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a Thiele tube or oil bath. Heat the apparatus gently.[\[11\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Identification:** Continue heating until a continuous and rapid stream of bubbles is observed. Then, remove the heat source and allow the apparatus to cool slowly.[\[10\]](#)
- **Reading:** The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the **1-propanol**.[\[11\]](#) Record this temperature.

## Viscosity Measurement with an Ostwald Viscometer

Objective: To measure the kinematic and dynamic viscosity of **1-propanol**.

Apparatus:

- Ostwald viscometer
- Constant temperature water bath
- Stopwatch
- Pipette and suction bulb

Procedure:

- **Cleaning:** Clean the viscometer thoroughly with a suitable solvent and dry it completely.
- **Sample Loading:** Using a pipette, introduce a precise volume of **1-propanol** into the larger bulb of the viscometer.

- **Temperature Equilibration:** Place the viscometer vertically in the constant temperature bath (e.g., 25 °C) and allow it to equilibrate for at least 15-20 minutes.
- **Measurement:** Using a suction bulb, draw the liquid up into the other arm of the viscometer until the meniscus is above the upper calibration mark.
- **Flow Time:** Release the suction and accurately measure the time it takes for the meniscus to fall from the upper calibration mark to the lower calibration mark using a stopwatch.
- **Replicates:** Repeat the measurement at least three times to ensure consistency and calculate the average flow time.
- **Calculation:** The kinematic viscosity ( $\nu$ ) is calculated using the viscometer constant ( $K$ ), which is determined by calibrating with a liquid of known viscosity (e.g., water):  $\nu = K * t$  The dynamic viscosity ( $\eta$ ) can then be calculated by multiplying the kinematic viscosity by the density ( $\rho$ ) of **1-propanol** at the same temperature:  $\eta = \nu * \rho$

## Refractive Index Measurement using an Abbe Refractometer

Objective: To determine the refractive index of **1-propanol**.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (typically a sodium lamp or white light with a compensator)
- Dropper
- Lens cleaning tissue and a suitable solvent (e.g., ethanol)

Procedure:

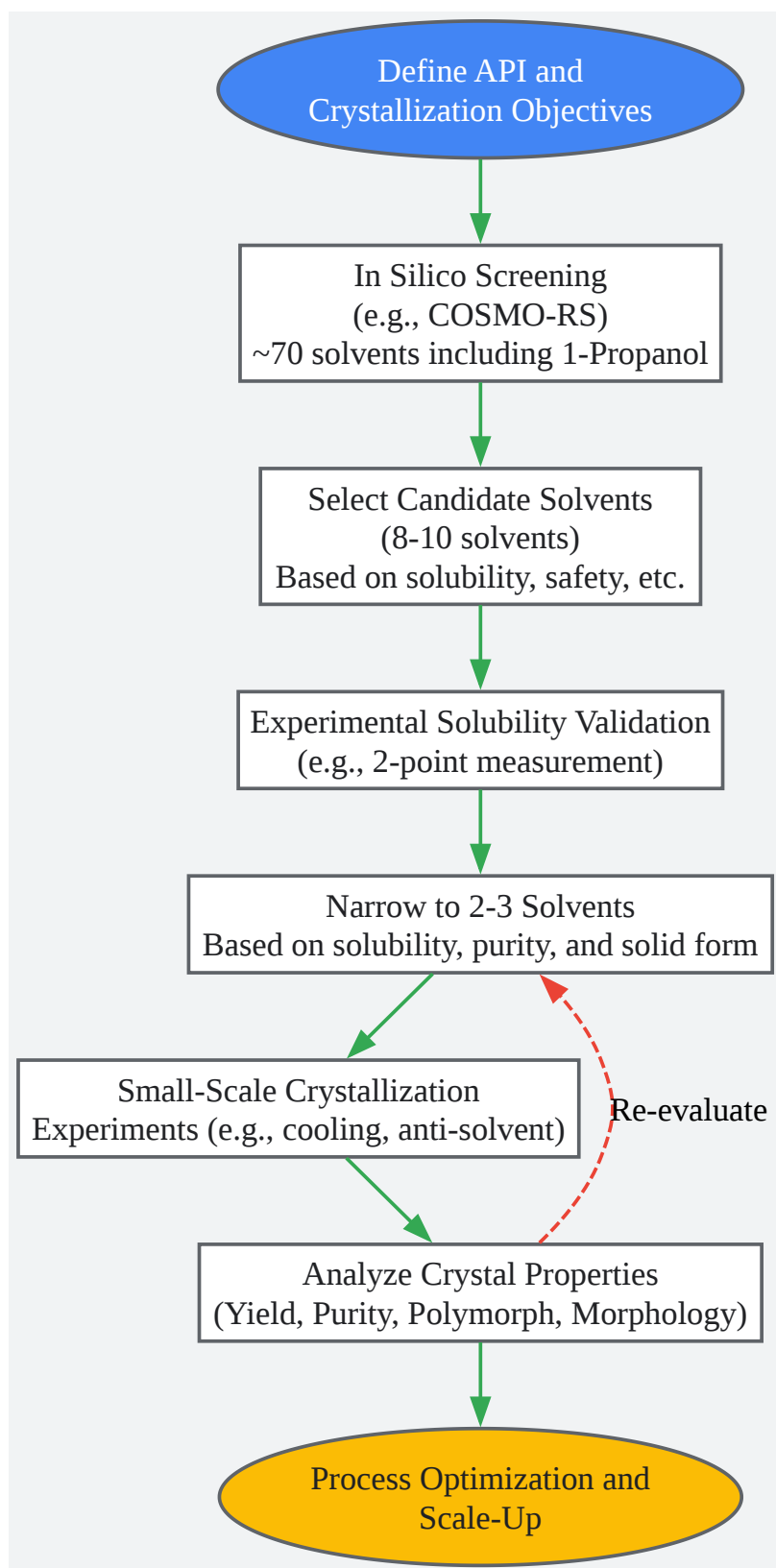
- **Calibration:** Calibrate the refractometer using a standard substance with a known refractive index, such as distilled water.

- **Prism Cleaning:** Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a soft tissue and a suitable solvent. Allow the prisms to dry completely.
- **Sample Application:** Place a few drops of the 1-**propanol** sample onto the surface of the lower prism.
- **Prism Closure:** Close the prism assembly and ensure the liquid sample spreads evenly between the two prisms, forming a thin film.
- **Temperature Control:** Allow water from the constant temperature circulator (e.g., 20 °C) to flow through the jackets of the prisms until the desired temperature is stable.
- **Field of View Adjustment:** Adjust the mirror or light source to illuminate the prisms. Look through the eyepiece and turn the coarse adjustment knob until the field of view shows a distinct light and dark region.
- **Boundary Sharpening:** If a colored band is visible at the boundary, adjust the compensator knob until the boundary becomes a sharp, achromatic line.
- **Reading:** Turn the fine adjustment knob to center the sharp boundary line on the crosshairs in the eyepiece.
- **Record Value:** Read the refractive index value from the instrument's scale.

## Visualizations of Mechanisms and Workflows

### Mechanism of 1-Propanol Interaction with a Cell Membrane

1-**propanol**'s efficacy as a disinfectant and its role in certain biological research applications can be attributed to its interaction with cell membranes. Due to its three-carbon chain, 1-**propanol** is more hydrophobic than shorter-chain alcohols like methanol and ethanol. This increased hydrophobicity allows it to more readily partition into the lipid bilayer of cell membranes.<sup>[1]</sup> The insertion of 1-**propanol** molecules among the phospholipid tails disrupts the membrane's structure and integrity, leading to increased permeability and eventual cell lysis.



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